

# Application Notes and Protocols: 3,3-Dimethylcyclohexyl Methyl Ketone as a Perfumery Ingredient

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## Compound of Interest

Compound Name: 3,3-Dimethylcyclohexyl methyl ketone

Cat. No.: B1205454

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## Introduction

**3,3-Dimethylcyclohexyl methyl ketone**, also known by its IUPAC name 1-(3,3-dimethylcyclohexyl)ethan-1-one and trade names such as Herbac, is a synthetic fragrance ingredient valued for its powerful and complex olfactory profile.[1] This document provides detailed application notes and experimental protocols for the evaluation and use of this ingredient in perfumery and scented products. It is a member of the Alkyl Cyclic Ketones fragrance structural group.[2][3]

## Chemical and Physical Properties

**3,3-Dimethylcyclohexyl methyl ketone** is a colorless liquid with a molecular formula of  $C_{10}H_{18}O$  and a molecular weight of 154.25 g/mol .[4][5] A summary of its key physical properties is presented in Table 1.

Property	Value	Reference
CAS Registry Number	25304-14-7	[4]
Molecular Formula	C10H18O	[4][5]
Molecular Weight	154.25 g/mol	[4][5]
Appearance	Colorless liquid	[5]
Boiling Point	202.8°C at 760 mmHg	[5]
Density	0.875 g/cm <sup>3</sup>	[5]
Refractive Index	1.437	[5]
Vapor Pressure	0.586 mmHg at 25 °C	[6]
Water Solubility	Low	Inferred from lipophilicity
Log Kow (o/w)	Low to moderate lipophilicity	[6]

## Olfactory Profile

The odor of **3,3-Dimethylcyclohexyl methyl ketone** is characterized as powerful, woody, herbal, and reminiscent of cedar leaf with thujonic, minty, and camphoraceous undertones.[1] Its substantivity on a smelling strip is approximately 12 hours.[1]

## Safety and Toxicology Summary

A comprehensive safety assessment by the Research Institute for Fragrance Materials (RIFM) has been conducted. The key findings are summarized in Table 2.

Safety Endpoint	Result	Conclusion	Reference
Genotoxicity	Not genotoxic	Does not present a concern for genotoxic potential.	[4]
Repeated Dose Toxicity	No NOAEL available	Exposure is below the Threshold of Toxicological Concern (TTC).	[4]
Reproductive Toxicity	No NOAEL available	Exposure is below the TTC.	[4]
Skin Sensitization	Not a sensitizer	Does not present a concern for skin sensitization under current use levels.	[4]
Phototoxicity/Photoallergenicity	Not expected	UV/Vis absorption spectra indicate no absorption between 290 and 700 nm.	[4]
Skin Irritation	Non-irritating	Considered non-irritating to human skin at typical use concentrations.	[6]
Eye Irritation	Mild to moderate (animal tests)	Full recovery is usually observed.	[6]

## Experimental Protocols

### Protocol 1: Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the procedure for verifying the identity and purity of **3,3-Dimethylcyclohexyl methyl ketone** using GC-MS.[7][8][9][10]

Objective: To separate and identify the components of the fragrance material and quantify its purity.

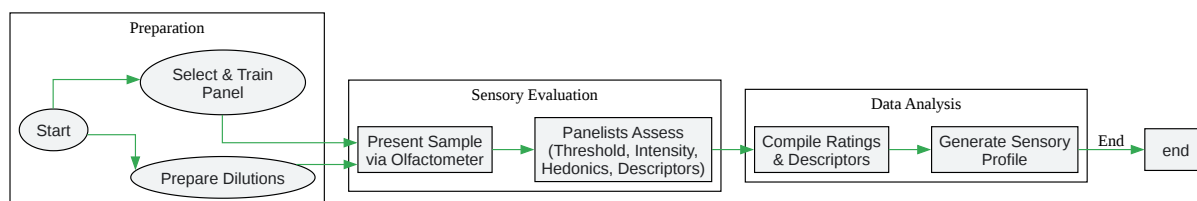
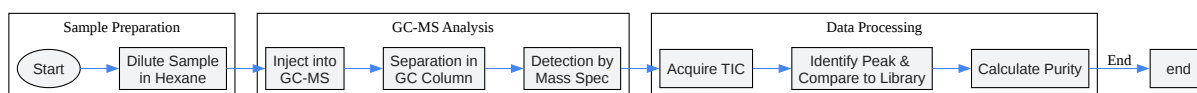
Materials and Equipment:

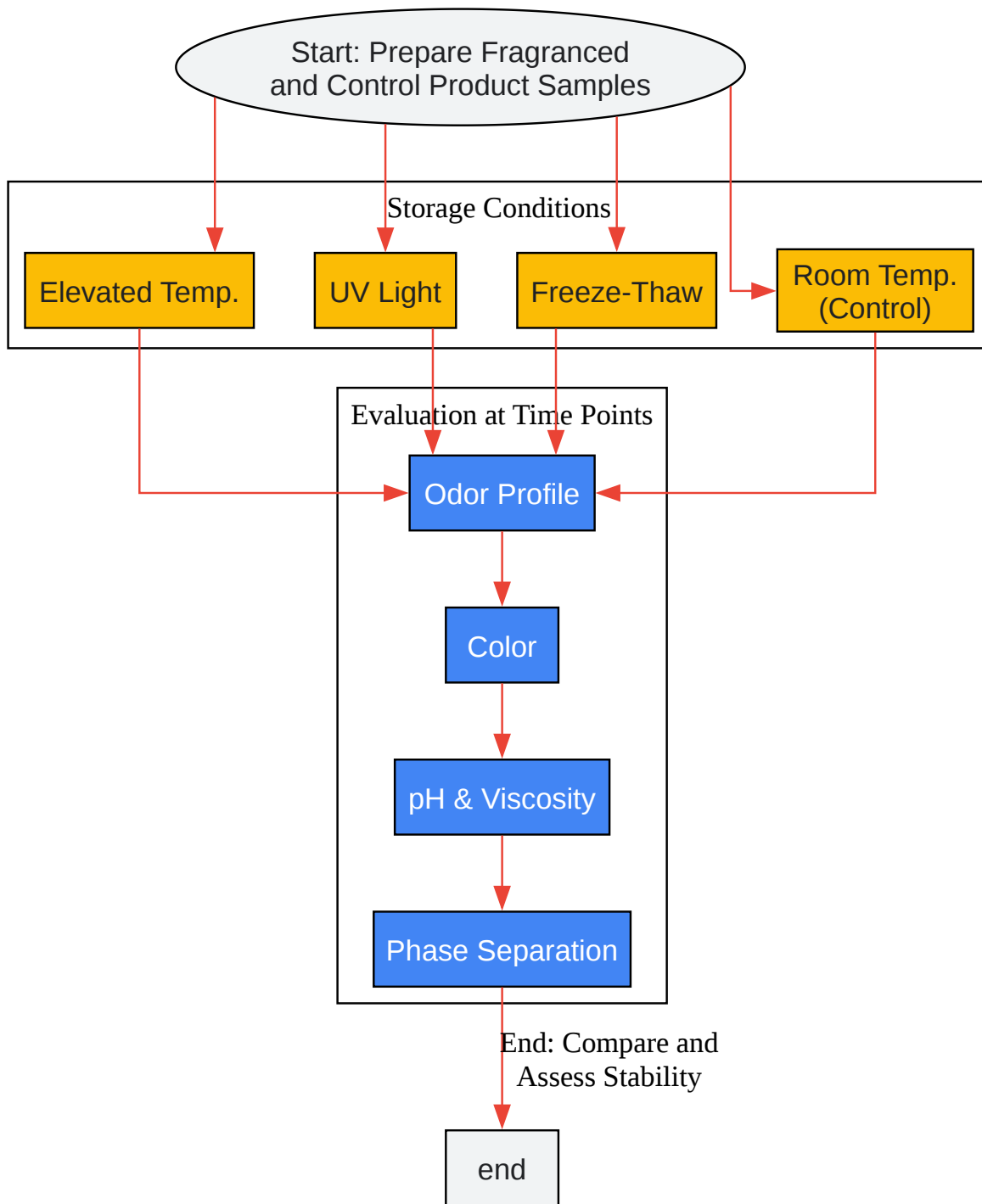
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., BR-5ms, 30 m x 0.25 mm, 0.25- $\mu$ m film thickness)[7]
- Helium carrier gas
- Sample vials
- Hexane (analytical grade)
- Microsyringe

Procedure:

- Sample Preparation: Prepare a dilute solution of **3,3-Dimethylcyclohexyl methyl ketone** in hexane (e.g., 10  $\mu$ L in 1.5 mL of hexane).[8]
- GC-MS Instrument Setup (Example Parameters):
  - Injector Temperature: 250 °C[7]
  - Injection Volume: 1  $\mu$ L
  - Split Ratio: 1:20[7]
  - Oven Temperature Program: Initial temperature of 50 °C held for 1 minute, then ramped to 250 °C at a rate of 12 °C/minute.[7]
  - Carrier Gas Flow Rate: Set to an appropriate linear velocity for the column used.
  - Mass Spectrometer: Operate in electron ionization (EI) mode with a scan range of m/z 40-400.
- Data Acquisition and Analysis:

- Inject the prepared sample into the GC-MS system.
- Acquire the total ion chromatogram (TIC).
- Identify the peak corresponding to **3,3-Dimethylcyclohexyl methyl ketone** by its retention time and mass spectrum.
- Compare the acquired mass spectrum with a reference library (e.g., NIST) for confirmation.
- Calculate the purity by determining the peak area percentage of the main component relative to the total peak area.





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